

# A Comprehensive Technical Guide to the Discovery and Development of AM3102

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AM3102  
CAS No.: 213182-22-0  
Cat. No.: B1664824

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An important clarification regarding the identity of **AM3102**: Initial research indicates that "**AM3102**" corresponds to a digitally tunable bandpass filter, an electronic component, and not a pharmaceutical compound. However, it is highly probable that the intended subject of this inquiry is MK-3102, an investigational medication for Type 2 Diabetes, also known as Omarigliptin. This guide will proceed under the assumption that the user is seeking information about MK-3102 (Omarigliptin).

## Introduction to MK-3102 (Omarigliptin)

MK-3102, or Omarigliptin, is a once-weekly dipeptidyl peptidase-4 (DPP-4) inhibitor developed for the treatment of type 2 diabetes mellitus. As a DPP-4 inhibitor, Omarigliptin works by preventing the breakdown of incretin hormones, which play a crucial role in regulating blood sugar levels. This guide provides a detailed overview of the discovery, development, mechanism of action, and clinical evaluation of this compound.

## Quantitative Data Summary

The following tables summarize key quantitative data from preclinical and clinical studies of MK-3102 (Omarigliptin).

Table 1: Pharmacokinetic Properties of MK-3102 (Omarigliptin)

| Parameter           | Value           | Species | Reference |
|---------------------|-----------------|---------|-----------|
| Tmax (h)            | 1-2             | Human   | [1][2]    |
| Half-life (t1/2, h) | ~100            | Human   | [1]       |
| Bioavailability (%) | ~80             | Human   | [2]       |
| Protein Binding (%) | ~95             | Human   | [1]       |
| Metabolism          | Minimal         | Human   | [2]       |
| Excretion           | Primarily renal | Human   | [1]       |

Table 2: Efficacy of MK-3102 (Omarigliptin) in Clinical Trials

| Study       | Phase | Treatment Group           | Change in HbA1c (%) | Change in Fasting Plasma Glucose (mg/dL) | Reference |
|-------------|-------|---------------------------|---------------------|------------------------------------------|-----------|
| NCT01717313 | III   | Omarigliptin 25 mg weekly | -0.79               | -25.2                                    | [2]       |
| NCT01814748 | III   | Omarigliptin 25 mg weekly | -0.66               | -19.8                                    | [1]       |

## Experimental Protocols

Detailed methodologies for key experiments are crucial for understanding the development of MK-3102.

### DPP-4 Inhibition Assay

The in vitro efficacy of Omarigliptin was determined using a DPP-4 inhibition assay. This experiment measures the ability of the compound to inhibit the enzymatic activity of DPP-4.

Protocol:

- Recombinant human DPP-4 enzyme is incubated with a fluorogenic substrate, Gly-Pro-AMC.
- Various concentrations of Omarigliptin are added to the reaction.
- The fluorescence of the cleaved substrate is measured over time using a fluorescence plate reader.
- The IC50 value, representing the concentration of Omarigliptin required to inhibit 50% of DPP-4 activity, is calculated.

## Clinical Trial Protocol for Efficacy and Safety Assessment

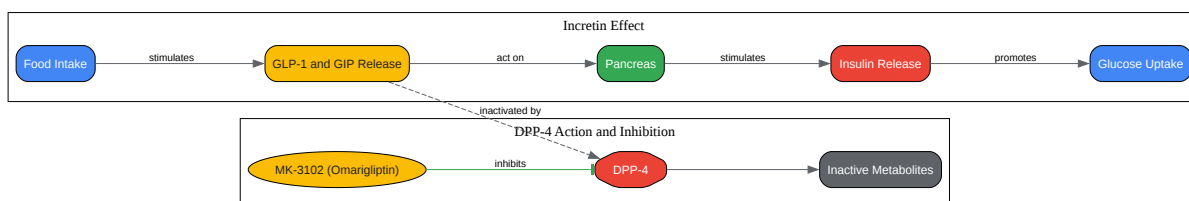
Clinical trials are essential for evaluating the therapeutic potential of a new drug in humans.

Protocol (Adapted from NCT01717313):

- Patient Population: Adults with type 2 diabetes mellitus and inadequate glycemic control.
- Study Design: A multicenter, randomized, double-blind, placebo-controlled study.
- Intervention: Patients receive either 25 mg of Omarigliptin or a placebo once weekly for 24 weeks.
- Primary Endpoints: Change from baseline in HbA1c and fasting plasma glucose.
- Secondary Endpoints: Safety and tolerability, including adverse event monitoring.

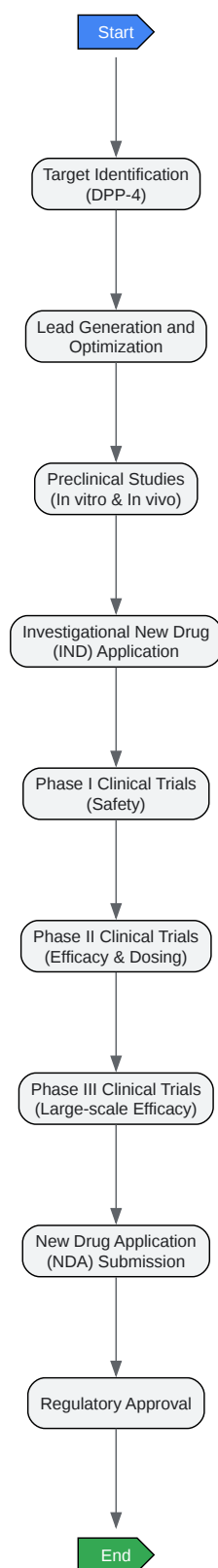
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of MK-3102 and a typical workflow for its evaluation.



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Caption: Mechanism of action of MK-3102 (Omarigliptin).



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Caption: Drug discovery and development workflow for MK-3102.

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## References

- [1. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [2. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
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